

Proper Disposal Procedures for GR24 (Synthetic Strigolactone Analog)

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Compound of Interest

Compound Name: GR-28

Cat. No.: B15600649

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For Researchers, Scientists, and Drug Development Professionals: Essential Safety and Disposal Information for GR24

This document provides comprehensive guidance on the proper disposal of GR24, a synthetic analog of strigolactones widely used in plant biology research. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection. It is presumed the query for "GR-28" was a typographical error, as GR24 is the common designation for this type of research chemical.

Immediate Safety and Handling Precautions

GR24 is classified as a hazardous substance that can cause skin and eye irritation, as well as respiratory irritation.[1] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound. This includes, but is not limited to, safety glasses with side shields or goggles, chemical-resistant gloves (nitrile is recommended), and a lab coat.[2] When handling GR24 in its powdered form, a dust mask is also necessary to prevent inhalation.[2]

Step-by-Step Disposal Protocol

Proper disposal of GR24 and any contaminated materials is essential to prevent harm to human health and the environment. The following steps should be followed:

- Segregation of Waste: All waste materials contaminated with GR24 must be segregated from general laboratory waste. This includes unused GR24 powder, solutions, contaminated labware (e.g., weighing paper, pipette tips), and spill cleanup materials.
- Solid Waste Disposal:
 - Collect all solid waste, such as unused GR24 powder and contaminated consumables, in a dedicated, clearly labeled, and sealable container designated for hazardous chemical waste.[\[2\]](#)
 - The container should be made of a material compatible with the chemical.
- Liquid Waste Disposal:
 - Aqueous solutions containing GR24 and any contaminated solvents should be collected in a separate, leak-proof container specifically designated for hazardous liquid chemical waste.[\[2\]](#)
 - Do not mix incompatible waste streams.
- Spill Cleanup:
 - In the event of a spill, alert personnel in the immediate area.
 - For small powder spills, gently cover with a damp paper towel to prevent dust from becoming airborne before wiping.[\[2\]](#)
 - For liquid spills, use an appropriate absorbent material to contain and collect the spill.[\[2\]](#)
 - All materials used for spill cleanup must be disposed of as hazardous waste.[\[2\]](#)
- Container Labeling and Storage:
 - All hazardous waste containers must be clearly labeled with "Hazardous Waste" and the specific contents, including "GR24."
 - Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials, until they can be collected by a licensed waste disposal contractor.

- Final Disposal:
 - The final disposal of GR24 waste must be carried out in accordance with all applicable local, state, and federal regulations.[1] Consult your institution's Environmental Health and Safety (EHS) department for specific guidelines and to arrange for pickup and disposal by a certified hazardous waste management company.

Quantitative Data for GR24

The following table summarizes key quantitative data for GR24 for easy reference.

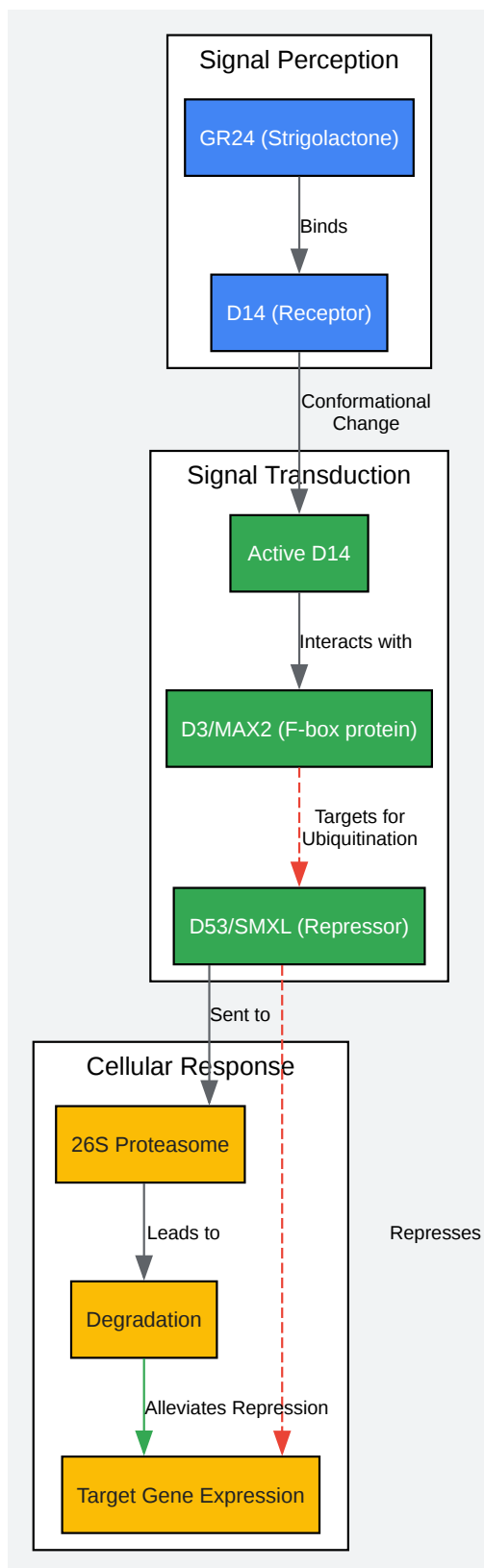
Property	Value	Source
Molecular Formula	C ₁₇ H ₁₄ O ₅	[1][3][4]
Molecular Weight	298.29 g/mol	[1][5][6]
CAS Number	76974-79-3	[1][3][4]
Melting Point	157 °C	[6]
Purity	≥95%	[4]
Storage Temperature	<-15°C	[6]

Experimental Protocols and Signaling Pathway

GR24 is a valuable tool for studying the strigolactone signaling pathway, which is integral to plant development and symbiotic interactions.[2]

GR24 Signaling Pathway

The binding of GR24 to its receptor initiates a signaling cascade that leads to the degradation of repressor proteins and the subsequent transcription of target genes.

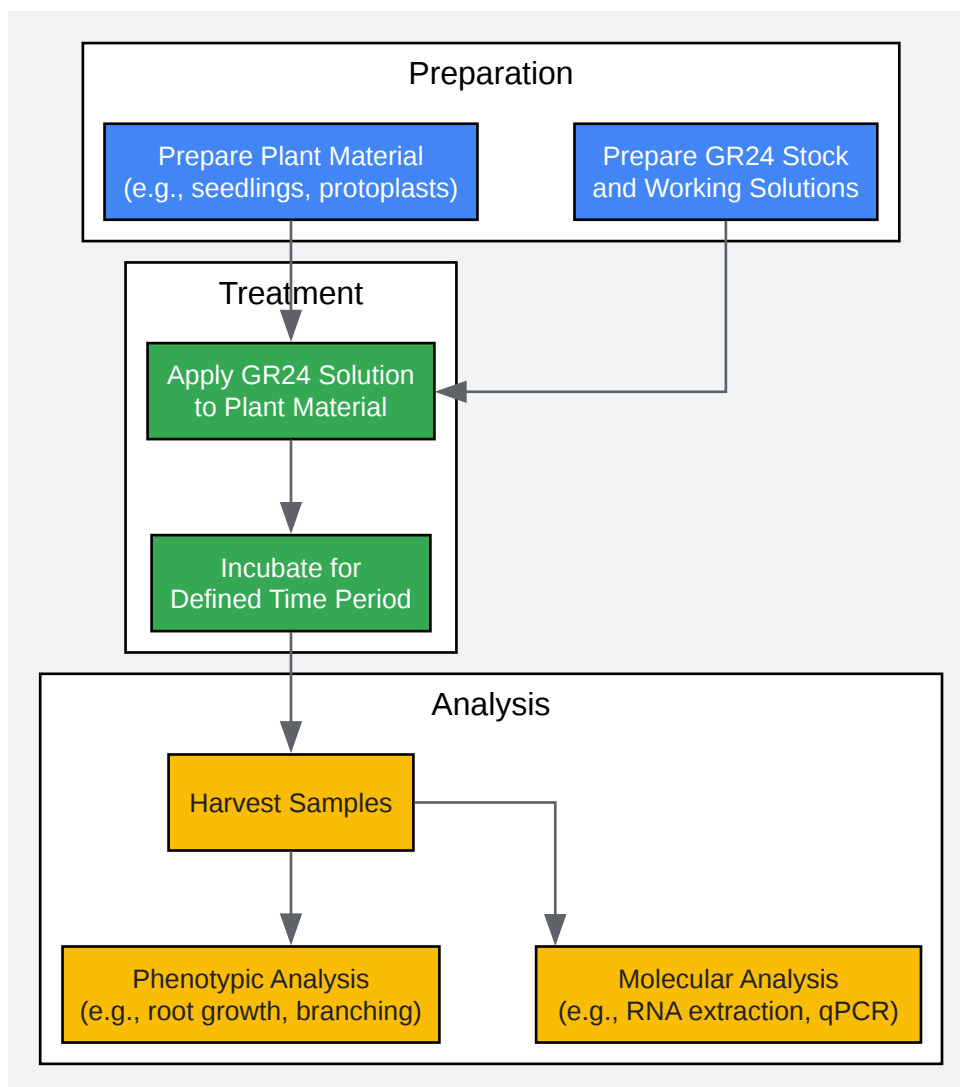


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GR24 signaling pathway diagram.

Experimental Workflow for GR24 Treatment

The following diagram illustrates a typical experimental workflow for treating plant samples with GR24 to study its effects on gene expression or phenotype.



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A typical experimental workflow for GR24 treatment.

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